

# Nazartinib overall survival vs chemotherapy

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## Compound Focus: Nazartinib

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## Treatment Efficacy at a Glance

Treatment Regimen	Trial Phase	Median Progression-Free Survival (PFS)	Median Overall Survival (OS)	Key Patient Population
Nazartinib (Monotherapy) [1]	Phase 2	18.0 months	Not Reached (56% at 33 months)	Treatment-naive, EGFR-mutant (Ex19del/L858R) advanced NSCLC
Osimertinib + Chemotherapy [2] [3] [4]	Phase 3	Previously Reported (Primary Endpoint)	<b>47.5 months</b>	Treatment-naive, EGFR-mutant (Ex19del/L858R) advanced NSCLC

## Detailed Experimental Data and Context

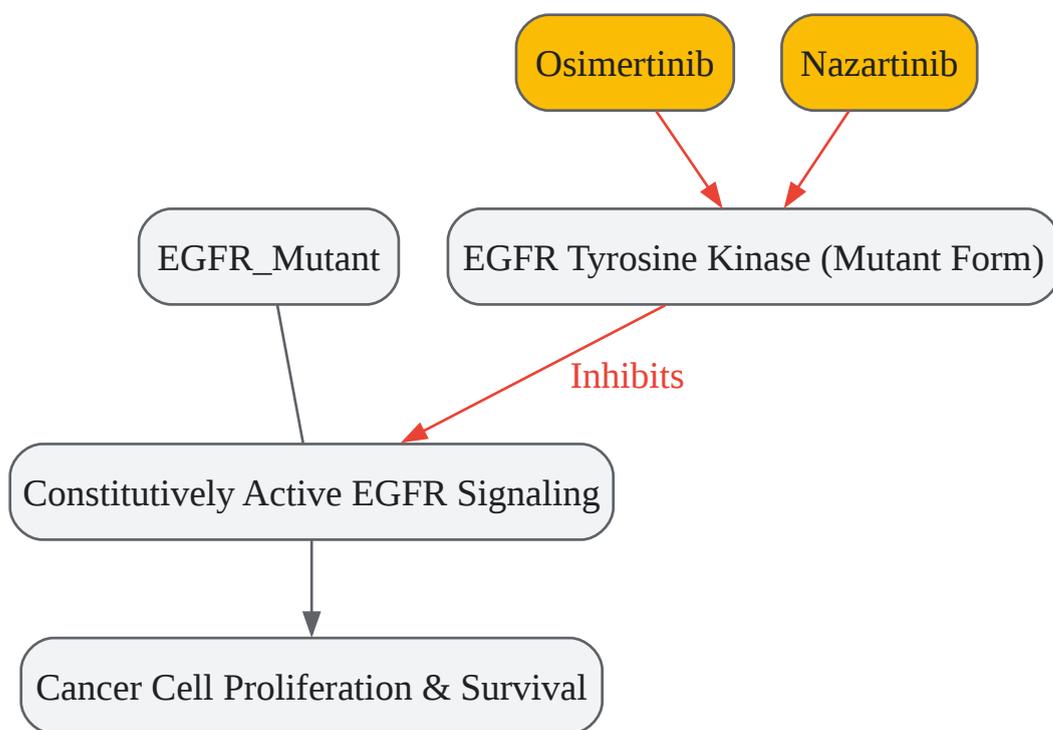
To help you interpret the data in the table, here is more detail on the experimental protocols and findings for each treatment.

- **Nazartinib Monotherapy (Phase 2 Study) [1]:**
  - **Study Design:** This was a single-arm, open-label, multicenter phase 2 study.

- **Patients:** 45 treatment-naive adults with stage IIIB/IV **EGFR-mutant NSCLC** (including Ex19del, L858R, or other rare activating mutations like L861Q and G719X).
  - **Intervention:** Patients received **nazartinib** at 150 mg orally once daily.
  - **Key Efficacy Results:** The Objective Response Rate (ORR) was 69%, and the Disease Control Rate (DCR) was 91%. The median Duration of Response (DOR) was 25.0 months. After a median follow-up of 30 months, the median OS had not been reached.
  - **Safety:** Common treatment-related adverse events included rash (84%), diarrhea (44%), and pruritus (40%). The safety profile was considered manageable.
- **Osimertinib plus Chemotherapy (Phase 3 FLAURA2 Trial) [2] [3] [4]:**
    - **Study Design:** This was a global, randomized, open-label, phase 3 trial.
    - **Patients:** 557 patients were randomized 1:1 with previously untreated **EGFR-mutant (Ex19del/L858R) advanced NSCLC**.
    - **Interventions:**
      - **Combination Arm:** Osimertinib (80 mg once daily) plus platinum-based chemotherapy (pemetrexed with either cisplatin or carboplatin).
      - **Control Arm:** Osimertinib monotherapy (80 mg once daily).
    - **Key Efficacy Results:** The combination therapy demonstrated a statistically significant improvement in OS compared to monotherapy, reducing the risk of death by 23%. The benefit was consistent across subgroups, including patients with central nervous system metastases.
    - **Safety:** As expected, the combination arm had a higher incidence of grade 3 or higher adverse events (70% vs. 34%), including nausea, vomiting, fatigue, and bone marrow toxicity, consistent with the known profiles of the individual drugs [2].

## Mechanism of Action Overview

The following diagram illustrates the shared therapeutic target of **nazartinib** and osimertinib, which underlies the rationale for comparing these agents, even if direct trial data is absent.



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## Interpretation for Researchers

The available data presents two distinct scenarios rather than a direct comparison:

- **Nazartinib** has shown promise as a **single agent** in a smaller phase 2 trial.
- The FLAURA2 trial establishes a **combination therapy** (osimertinib + chemo) as a new standard of care, demonstrating that this approach can significantly extend overall survival compared to a potent third-generation EGFR-TKI alone [2] [5].

For your comparative guide, it would be most accurate to frame the discussion around the available evidence tiers: monotherapy efficacy of **nazartinib** versus the proven survival benefit of a combination regimen that uses a different, but mechanistically similar, third-generation TKI.

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## References

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